

Diethylamine: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Diethylamine

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Abstract

This technical guide provides an in-depth overview of the physical and chemical properties of **diethylamine** ((C₂H₅)₂NH), a secondary amine of significant industrial and pharmaceutical relevance. This document consolidates critical data on its physicochemical characteristics, offers detailed experimental protocols for their determination, and illustrates key chemical principles through logical diagrams. The information presented herein is intended to serve as a vital resource for professionals engaged in research, development, and quality control involving **diethylamine**.

Physical Properties of Diethylamine

Diethylamine is a colorless, volatile, and flammable liquid at room temperature.^{[1][2]} It possesses a characteristic strong, fishy, or ammonia-like odor.^{[3][4]} Commercial samples may appear brown due to the presence of impurities.^{[5][6]}

Quantitative Physical Data

The key physical properties of **diethylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions	References
Molecular Formula	C ₄ H ₁₁ N	-	-	[1]
Molecular Weight	73.14	g/mol	-	[1][7]
Melting Point	-50 to -49.8	°C	-	[1][5][8]
Boiling Point	55 to 56.4	°C	760 mmHg	[1][5][8]
Density	0.7074	g/mL	20 °C	[5]
Vapor Density	2.53	(Air = 1)	-	[3][9]
Vapor Pressure	195	mmHg	20 °C	[3][10]
237	mmHg	25 °C	[3]	
Flash Point	-28 to -15	°C	Closed Cup	[3][11]
Refractive Index	1.385 - 1.3864	nD	20 °C	[3][5][8]
Solubility in Water	Miscible	-	-	[5][12]
log P (Octanol/Water)	0.58 - 0.657	-	-	[5][13]
Autoignition Temp.	312	°C	-	[13]
Explosive Limits	1.8 - 10.1	% by volume in air	-	[1][14]

Chemical Properties of Diethylamine

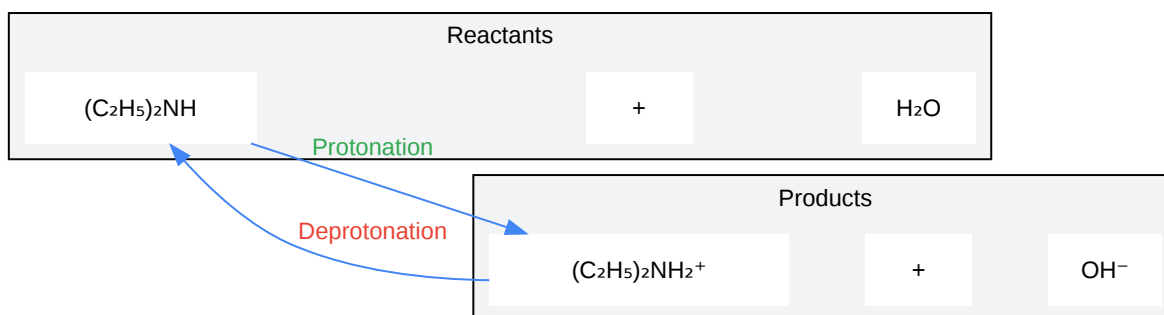
Diethylamine's chemical behavior is primarily dictated by the lone pair of electrons on the nitrogen atom, which imparts basic and nucleophilic properties.

Basicity and pKa

Diethylamine is a moderately strong base.[6] In aqueous solution, it establishes an equilibrium with its conjugate acid, the diethylammonium ion. The pKa of the diethylammonium ion is a measure of the basicity of **diethylamine**.

Property	Value	Conditions	References
pKa of conjugate acid ((C ₂ H ₅) ₂ NH ₂ ⁺)	10.98 - 11.09	25 °C	[3][5][10]
pKb	3.0	Aqueous Solution	[6][10]

The acid-base equilibrium of **diethylamine** in water is depicted in the following diagram:



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Acid-Base Equilibrium of **Diethylamine** in Water.

Reactivity

- Reaction with Acids: As a base, **diethylamine** readily reacts with acids to form diethylammonium salts.[10]
- Reaction with Oxidizing Agents: **Diethylamine** is incompatible with strong oxidizing agents.[15]
- Formation of N-Nitrosamines: In the presence of nitrous acid or other nitrosating agents, **diethylamine** can form N-nitrosodiethylamine, a potent carcinogen.[6]

- Incompatibility: It is also incompatible with cellulose nitrate and attacks metals such as aluminum, copper, lead, tin, and zinc.[\[6\]](#)[\[8\]](#)

Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **diethylamine**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[\[16\]](#)

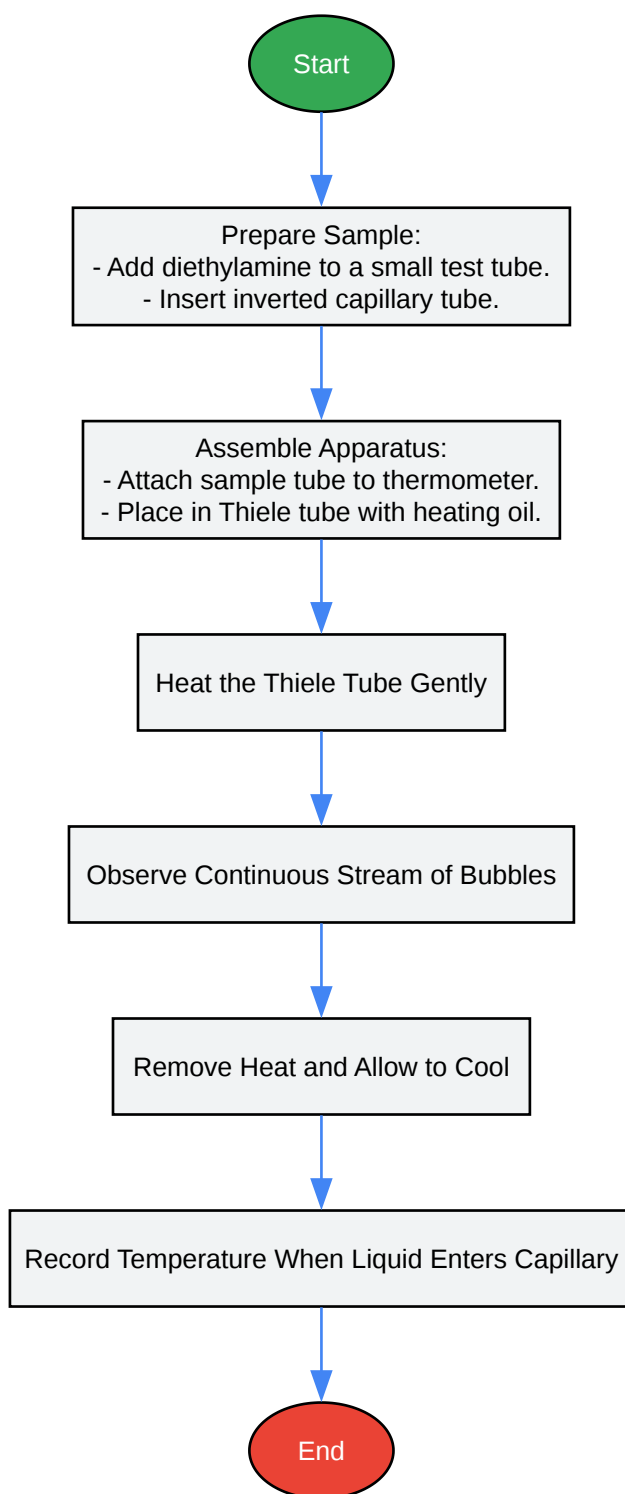
Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (e.g., Bunsen burner)
- Heat-transfer fluid (e.g., mineral oil)

Procedure:

- Add a small amount of **diethylamine** (approximately 0.5 mL) to the small test tube.
- Place the capillary tube, with its open end down, into the **diethylamine** in the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
- Fill the Thiele tube with a suitable heat-transfer fluid to a level above the side-arm.

- Clamp the Thiele tube and immerse the thermometer and sample assembly into the oil bath.
- Gently heat the side-arm of the Thiele tube with a small flame. The design of the tube promotes convection currents, ensuring uniform heating.[\[16\]](#)
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[16\]](#)
- Record the temperature. For high accuracy, the determination should be repeated, and the observed boiling point should be corrected for atmospheric pressure.



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General Workflow for Boiling Point Determination.

Determination of Melting Point (Capillary Method)

For substances that are solid at or below room temperature, the melting point can be determined using a capillary method. Since **diethylamine** has a very low melting point, this procedure requires a suitable cooling bath.

Apparatus:

- Melting point apparatus with a cooling stage or a Thiele tube setup with a cooling bath (e.g., dry ice/acetone)
- Thermometer (low-temperature range)
- Capillary tubes (sealed at one end)

Procedure:

- Ensure the **diethylamine** sample is completely frozen.
- Introduce a small amount of the frozen **diethylamine** into a capillary tube.
- Pack the sample to the bottom of the tube to a height of 2-3 mm.[\[17\]](#)
- Place the capillary tube in the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly increase the temperature at a rate of about 1-2 °C per minute as the expected melting point is approached.[\[8\]](#)
- Record the temperature at which the first droplet of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.[\[8\]](#)

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for the precise determination of density.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Temperature-controlled water bath
- Thermometer

Procedure:

- Clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath (e.g., at 20 °C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Insert the stopper and wipe any excess water from the outside.
- Weigh the pycnometer filled with water (m_2).
- Empty and dry the pycnometer thoroughly.
- Fill the pycnometer with **diethylamine** and repeat the thermal equilibration in the water bath.
- Wipe the outside of the pycnometer and weigh it (m_3).
- The density of **diethylamine** ($\rho_{\text{diethylamine}}$) can be calculated using the following formula: $\rho_{\text{diethylamine}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the measurement temperature.

Determination of Solubility in Water

A qualitative assessment of solubility can be performed by simple observation.

Procedure:

- Take a known volume of distilled water in a test tube (e.g., 5 mL).
- Add a small amount of **diethylamine** dropwise to the water.

- Agitate the mixture after each addition.
- Observe if the **diethylamine** dissolves completely, forming a single homogeneous phase.
- Continue adding **diethylamine** until it no longer dissolves or if it is miscible in all proportions. **Diethylamine** is reported to be miscible with water.^[5]

Determination of pKa (Potentiometric Titration)

Potentiometric titration is a standard method for determining the pKa of a weak base like **diethylamine**.^[11]^[15]

Apparatus:

- pH meter with a glass electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Volumetric flasks and pipettes

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Accurately prepare a dilute aqueous solution of **diethylamine** of known concentration (e.g., 0.1 M).
- Pipette a known volume of the **diethylamine** solution into a beaker and place it on the magnetic stirrer.
- Immerse the pH electrode in the solution and begin stirring.
- Record the initial pH of the solution.

- Add the standardized HCl solution from the burette in small, known increments.
- After each addition, allow the pH reading to stabilize and record the pH and the volume of titrant added.
- Continue the titration past the equivalence point (the point of rapid pH change).
- Plot a graph of pH versus the volume of HCl added. The equivalence point is the midpoint of the steepest portion of the curve.
- The pKa is equal to the pH at the half-equivalence point (the point where half of the volume of HCl required to reach the equivalence point has been added).

Determination of Flash Point (Closed-Cup Method)

The flash point of a volatile liquid like **diethylamine** is typically determined using a closed-cup apparatus, such as the Pensky-Martens or Tag Closed Cup tester, as this method is suitable for low-viscosity, flammable liquids.^{[3][14]}

Apparatus:

- Closed-cup flash point tester (e.g., Pensky-Martens)
- Thermometer
- Ignition source (e.g., a small flame or electric igniter)

Procedure:

- Pour the **diethylamine** sample into the test cup up to the marked level.
- Close the cup with the lid, which is equipped with a thermometer, a stirrer, and an opening for the ignition source.
- Begin stirring and heat the sample at a slow, constant rate.^[2]
- At regular temperature intervals, apply the ignition source to the vapor space above the liquid through the opening in the lid.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.[2]
- Record this temperature, corrected for barometric pressure.

Safety and Handling

Diethylamine is a hazardous chemical that requires careful handling. It is highly flammable and its vapors can form explosive mixtures with air.[4] It is corrosive and can cause severe burns to the skin and eyes.[11] Inhalation of vapors may cause respiratory irritation.[3] Appropriate personal protective equipment, including gloves, safety goggles, and respiratory protection, should be used when working with **diethylamine**. It should be stored in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials.[11]

Disclaimer: This document is intended for informational purposes only and does not constitute a substitute for professional safety guidance and adherence to established laboratory safety protocols and regulations. Always consult the Safety Data Sheet (SDS) for **diethylamine** before use.

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